Technical Guide: NVS-CECR2-1 Mechanism of Action

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Compound of Interest

Compound Name:	*NVS-CECR2-1*
Cat. No.:	*B1191817*

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Target: CECR2 Bromodomain | Class: Chemical Probe | Source: Structural Genomics Consortium (SGC) / Novartis[1]

Executive Summary

NVS-CECR2-1 is a high-affinity, selective chemical probe designed to inhibit the bromodomain (BRD) of the Cat Eye Syndrome Chromosome Region, Candidate 2 (CECR2) protein.[1][2][3][4] Unlike pan-BET inhibitors (e.g., JQ1) that broadly disrupt transcriptional elongation, **NVS-CECR2-1** offers a precision tool to dissect the specific role of CECR2 within the CERF (CECR2-containing Remodeling Factor) complex.

This guide details the molecular mechanics of **NVS-CECR2-1**, its selectivity profile against the human bromodomain family, and the rigorous experimental frameworks required to validate its activity in cellular models.

Key Technical Specifications

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Metric	Value	Assay / Context
Target	CECR2 Bromodomain	Chromatin Remodeling
Potency (IC50)	47 nM	AlphaScreen (Peptide displacement)
Affinity (Kd)	80 nM	Isothermal Titration Calorimetry (ITC)
Selectivity	> 100-fold	vs. BET family (BRD4) and 40+ other BRDs
Negative Control	NVS-CECR2-C	Structurally related, inactive enantiomer/analog

Molecular Mechanism of Action

The efficacy of **NVS-CECR2-1** relies on competitive displacement. CECR2 is a nuclear protein that functions as the regulatory subunit of the ISWI chromatin remodeling complex (specifically interacting with SNF2L/SMARCA1).[5] Its bromodomain acts as a "reader" module, anchoring the complex to acetylated lysine residues on Histone H3 and H4.[5][6]

The Displacement Event

- Native State: The CECR2 bromodomain recognizes acetylated chromatin (Ac-H3/Ac-H4) via a hydrophobic pocket containing a conserved asparagine residue (Asn514). This recruitment is essential for the CERF complex to slide nucleosomes and regulate DNA accessibility.
- Inhibition: **NVS-CECR2-1** acts as an acetyl-lysine mimetic. It occupies the hydrophobic binding pocket of the CECR2 bromodomain with high affinity (Kd = 80 nM).
- Consequence: The inhibitor sterically occludes the bromodomain from binding to chromatin. Consequently, the CECR2 protein—and the associated ISWI ATPase—is released into the nucleoplasm, halting CECR2-dependent chromatin remodeling.

Pathway Visualization

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The following diagram illustrates the competitive inhibition mechanism and its downstream effects on the CERF complex.

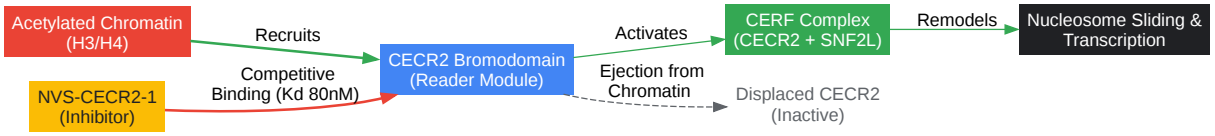

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Figure 1: Mechanism of Action. **NVS-CECR2-1** competes with acetylated histones for the CECR2 bromodomain pocket, decoupling the CERF complex from chromatin.

Selectivity & Chemical Biology

For a chemical probe to be useful, it must be selective. The primary risk in bromodomain inhibition is cross-reactivity with the BET family (BRD2, BRD3, BRD4), which produces profound phenotypic effects that can mask CECR2-specific biology.

Selectivity Profile

NVS-CECR2-1 demonstrates exceptional selectivity.[2][3] In thermal shift assays and AlphaScreens against a panel of 48 human bromodomains:

- Target: CECR2 (

  = 12.5°C).

- Off-Targets: Negligible interaction with BET family members. Weak thermal shifts observed for BRD4 and BRD7 (< 2°C), but these do not translate to significant inhibition in functional assays at working concentrations (1 µM).

The "Self-Validating" System: Using the Negative Control

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To rigorously prove that a biological phenotype is driven by CECR2 inhibition and not general toxicity or off-target effects, you must use the negative control, NVS-CECR2-C.

- **NVS-CECR2-1** (Probe): Active against CECR2.[1][2][3][4][5]
- NVS-CECR2-C (Control): Structurally similar but chemically incapable of binding the CECR2 bromodomain.[3]
- Validation Logic: If a phenotype (e.g., cell death, gene expression change) is observed with **NVS-CECR2-1** but not with NVS-CECR2-C, it is likely on-target.

Experimental Validation Protocols

As a Senior Scientist, I recommend the FRAP (Fluorescence Recovery After Photobleaching) assay as the gold standard for validating cellular target engagement of **NVS-CECR2-1**. This assay measures the mobility of the protein; a chromatin-bound protein moves slowly, while a displaced (drug-bound) protein moves rapidly.

Protocol: Cellular Target Engagement via FRAP

Objective: Quantify the displacement of CECR2 from chromatin in live cells.

Materials

- Cell Line: U2OS (Osteosarcoma) or relevant model.
- Construct: GFP-tagged full-length CECR2 (GFP-CECR2).
- Reagents:
  - **NVS-CECR2-1** (Probe).[1][2][3][4]
  - NVS-CECR2-C (Negative Control).[3]
  - SAHA (Vorinostat) – Critical for increasing global histone acetylation to maximize the assay window.

Step-by-Step Methodology

- Transfection: Transfect U2OS cells with GFP-CECR2 plasmid. Incubate for 24 hours to allow expression.
- Chromatin Priming: Treat cells with 2.5 µM SAHA for 6 hours prior to imaging.[3]
  - Scientific Rationale: SAHA inhibits histone deacetylases (HDACs), hyper-acetylating the chromatin. This creates more binding sites for CECR2, slowing its recovery time and increasing the dynamic range when the inhibitor is added.
- Compound Treatment: One hour before imaging, treat cells with 1.0 µM **NVS-CECR2-1** or the control NVS-CECR2-C.
- Photobleaching:
  - Select a region of interest (ROI) within the nucleus.
  - Bleach the GFP signal using a high-intensity laser pulse.
- Data Acquisition: Measure the fluorescence recovery rate (

) in the bleached zone.

Interpretation

- Vehicle/Control (NVS-CECR2-C): Slow recovery. GFP-CECR2 is tightly bound to the hyper-acetylated chromatin.
- Probe (**NVS-CECR2-1**): Fast recovery. The probe displaces CECR2, making it freely diffusable in the nucleoplasm.

Validation Workflow Diagram

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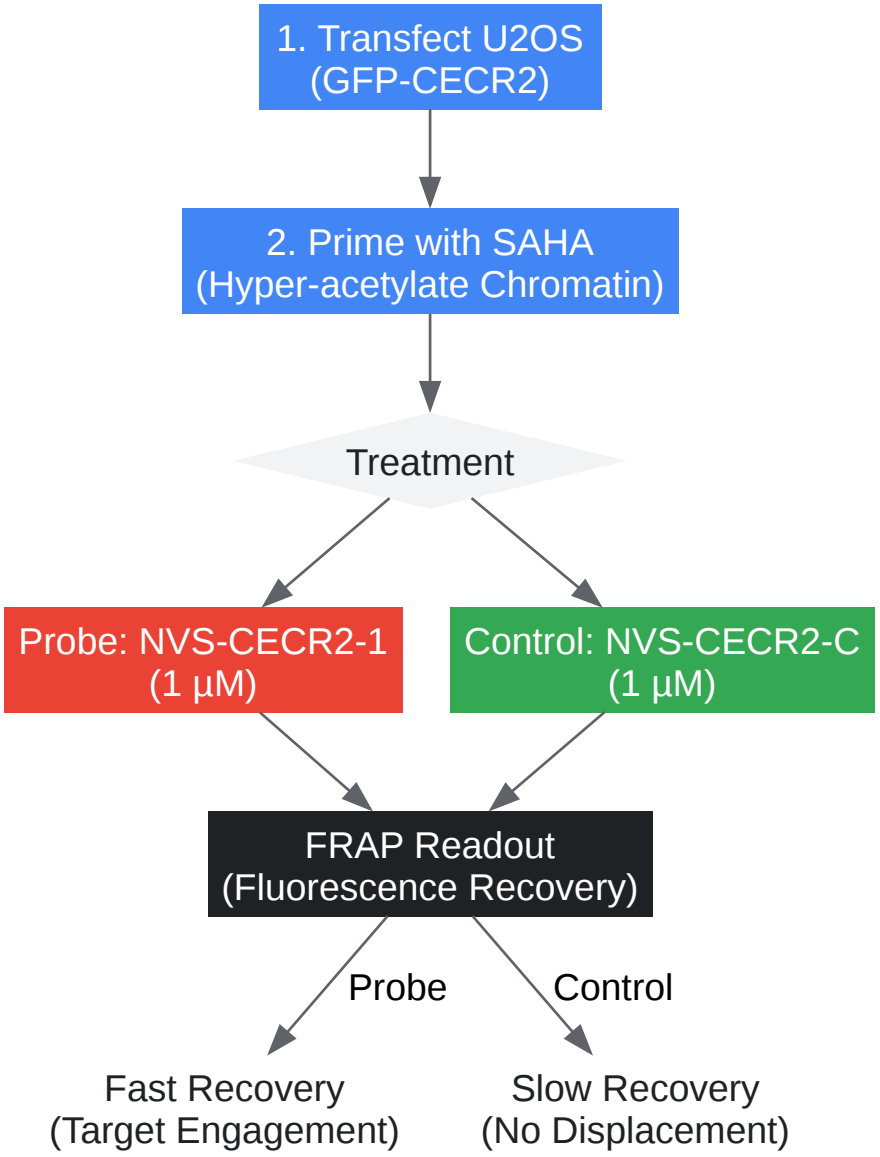

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Figure 2: FRAP Validation Workflow. This differential response between probe and control confirms specific target engagement.

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